

Personal protective equipment for handling CX21

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CX21

Cat. No.: B1141736

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Essential Safety and Handling Guide for CX21

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **CX21**, ensuring operational excellence and laboratory safety.

This document provides immediate and essential safety protocols for **CX21**, a palladium-based catalyst vital for various organic transformations. Adherence to these guidelines is critical for minimizing risks and ensuring a safe research environment.

Understanding the Compound: CX21 at a Glance

CX21, identified by CAS number 478980-03-9, is chemically known as Allyl[1,3-bis(2,6-diisopropylphenyl)imidazol-2-ylidene]chloropalladium(II).^[1] Developed by Umicore, it is a highly efficient catalyst in palladium-catalyzed reactions such as the oxidation of secondary alcohols and the arylation of α -ketones.^[2] Its stability and effectiveness under mild conditions make it a valuable tool in synthetic organic chemistry.

Key Quantitative Data:

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₃₀ H ₄₁ ClN ₂ Pd |
| Molecular Weight | 571.53 g/mol |
| Appearance | Off-white to light yellow crystalline powder[3] |
| Melting Point | 190°C (decomposes)[3] |
| Palladium Content | 18.5% min[3] |
| Purity | 98% min[3] |

Hazard Identification and Personal Protective Equipment (PPE)

CX21 is classified with the following hazards:

- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]

Mandatory Personal Protective Equipment (PPE):

| Protection Type | Specification |
|------------------------|---|
| Respiratory Protection | Dust mask type N95 (US) or equivalent.[3][5] |
| Eye Protection | Chemical safety goggles or face shield.[4] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). [4][5] |
| Body Protection | Laboratory coat, long pants, and closed-toe shoes.[4] |

Detailed Protocols for Safe Handling and Storage

Strict adherence to the following protocols is mandatory to ensure personnel safety and maintain the integrity of the compound.

Handling Protocol:

- Work Area: Always handle **CX21** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Avoid Contact: Prevent all direct contact with the skin, eyes, and clothing.[\[4\]](#)
- Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[\[4\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling.[\[4\]](#)

Storage Protocol:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents.
- Conditions: Store at room temperature and away from light.[\[3\]](#)
- Security: Store in a locked-up area.[\[4\]](#)

Emergency and Disposal Procedures

Immediate and appropriate response to emergencies and proper disposal are critical for safety and environmental protection.

Emergency First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and seek medical attention if irritation persists.[\[4\]](#)

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.^[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.^[4]

Accidental Release Measures:

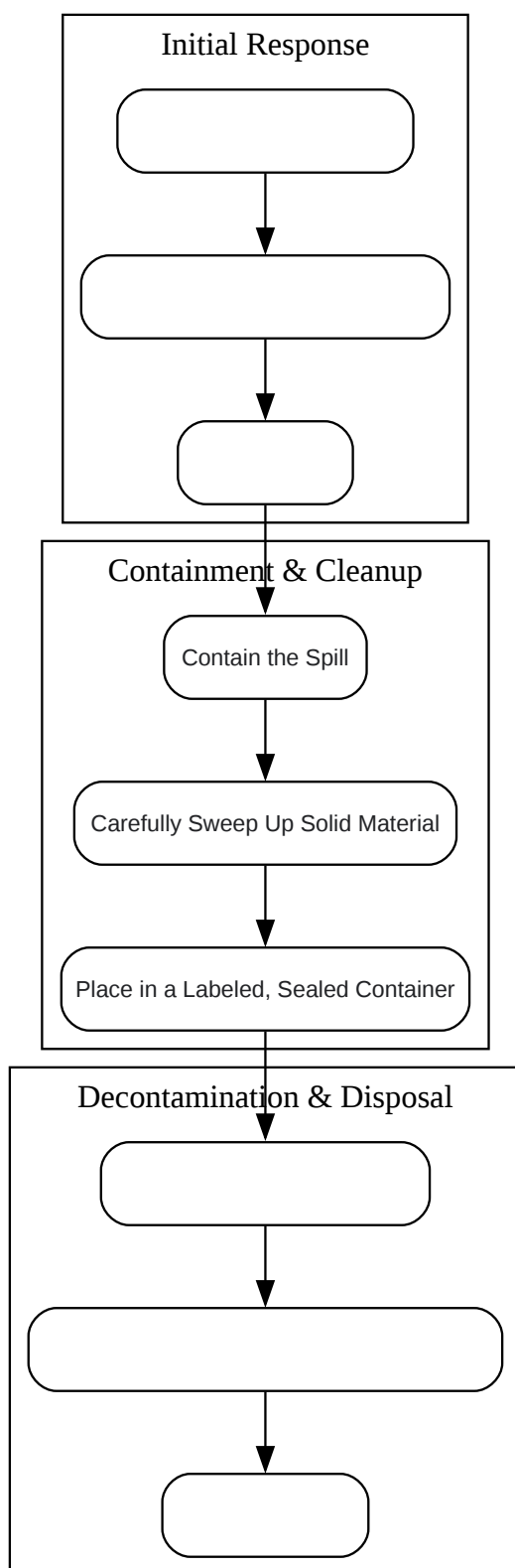
- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[4]
- Cleanup: Wear full PPE. Carefully sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent.

Disposal Plan: Dispose of **CX21** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow Visualization

To further clarify procedural steps, the following diagrams illustrate key workflows.

Caption: Standard operating procedure for handling **CX21**.



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- To cite this document: BenchChem. [Personal protective equipment for handling CX21]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141736#personal-protective-equipment-for-handling-cx21]

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